

CCT031374 hydrobromide solubility issues and solutions

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Compound of Interest

Compound Name: CCT031374 hydrobromide

Cat. No.: B117414

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CCT031374 Hydrobromide Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **CCT031374 hydrobromide**. The information is presented in a question-and-answer format to directly address common issues encountered during experimentation, with a focus on solubility challenges.

Frequently Asked Questions (FAQs)

Q1: What is **CCT031374 hydrobromide** and what is its mechanism of action?

A1: **CCT031374 hydrobromide** is a small molecule inhibitor of the Wnt/ β -catenin signaling pathway.^[1] It functions by inhibiting TCF-dependent transcription.^[2] Specifically, it has been shown to block the stabilization of β -catenin induced by GSK-3 inhibitors (like BIO) and reduce both nuclear and cytosolic levels of β -catenin. This ultimately leads to a decrease in the transcription of Wnt target genes.^[3] The primary mechanism of action is at the level of the β -catenin/TCF complex.^{[2][4]}

Q2: What are the physical and chemical properties of **CCT031374 hydrobromide**?

A2: **CCT031374 hydrobromide** is typically an off-white to light yellow solid.^[3] Its molecular formula is C₂₃H₁₉N₃O·HBr, and it has a molecular weight of 434.33 g/mol.^[2]

Troubleshooting Guide: Solubility Issues

Q3: I am having trouble dissolving **CCT031374 hydrobromide**. What is the recommended solvent?

A3: The most commonly recommended solvent for **CCT031374 hydrobromide** is dimethyl sulfoxide (DMSO).^{[2][4]} However, the reported solubility in DMSO varies across different suppliers. For optimal dissolution, it is crucial to use newly opened, anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can significantly negatively impact solubility.^[3] If you are still experiencing issues, sonication or gentle heating can be used to aid dissolution.^{[3][5]}

Q4: What is the maximum concentration of **CCT031374 hydrobromide** that can be achieved in DMSO?

A4: The reported solubility of **CCT031374 hydrobromide** in DMSO varies, so it is advisable to consult the certificate of analysis for your specific batch. The following table summarizes the solubility data from various sources.

Solubility in DMSO (mg/mL)	Solubility in DMSO (mM)	Source
12.5 mg/mL	28.78 mM	^{[3][6]}
<21.72 mg/mL	<50 mM	^[1]
55 mg/mL	126.63 mM	^{[5][7]}

Q5: My experiment requires a solvent other than pure DMSO for in vivo or cell-based assays. What are some alternative formulations?

A5: For in vivo studies or cell-based assays where high concentrations of DMSO may be toxic, several co-solvent formulations can be used. These typically involve creating a stock solution in DMSO and then diluting it into an aqueous-based vehicle. It is recommended to add the solvents sequentially and ensure the solution is clear before adding the next component.^[5]

Here are some reported formulations:

Formulation Components	Final Concentration of CCT031374	Source
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 1.25 mg/mL (2.88 mM)	[3][6]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 1.25 mg/mL (2.88 mM)	[3][6]
10% DMSO, 90% Corn Oil	≥ 1.25 mg/mL (2.88 mM)	[3][6]

Q6: I observed precipitation of **CCT031374 hydrobromide** when I diluted my DMSO stock solution into an aqueous buffer for my experiment. How can I prevent this?

A6: Precipitation upon dilution of a DMSO stock into an aqueous buffer is a common issue for hydrophobic compounds. Here are some troubleshooting steps:

- **Decrease the Final Concentration:** The simplest solution is to lower the final concentration of the compound in your assay.
- **Use a Co-solvent Formulation:** As described in Q5, using co-solvents like PEG300, Tween-80, or cyclodextrins (SBE- β -CD) can help maintain solubility in aqueous solutions.[3][6]
- **Optimize the Dilution Method:** Instead of adding the DMSO stock directly to the full volume of aqueous buffer, try adding the buffer to the DMSO stock solution slowly while vortexing.
- **Consider a Different Vehicle:** Depending on your experimental model, a vehicle containing a small percentage of serum or albumin may help to keep the compound in solution.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weigh the Compound:** Accurately weigh out the desired amount of **CCT031374 hydrobromide** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.34 mg ($434.33 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.00434 \text{ g}$).

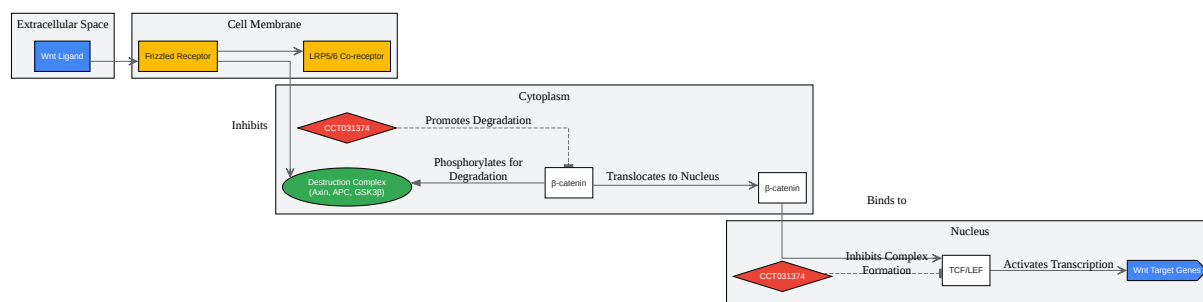
- **Add DMSO:** Add the appropriate volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.
- **Dissolve:** Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes or gently warm the solution.
- **Storage:** Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[3] It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of an In Vivo Formulation (using PEG300 and Tween-80)

This protocol is adapted from a formulation reported to achieve a concentration of at least 1.25 mg/mL.^{[3][6]}

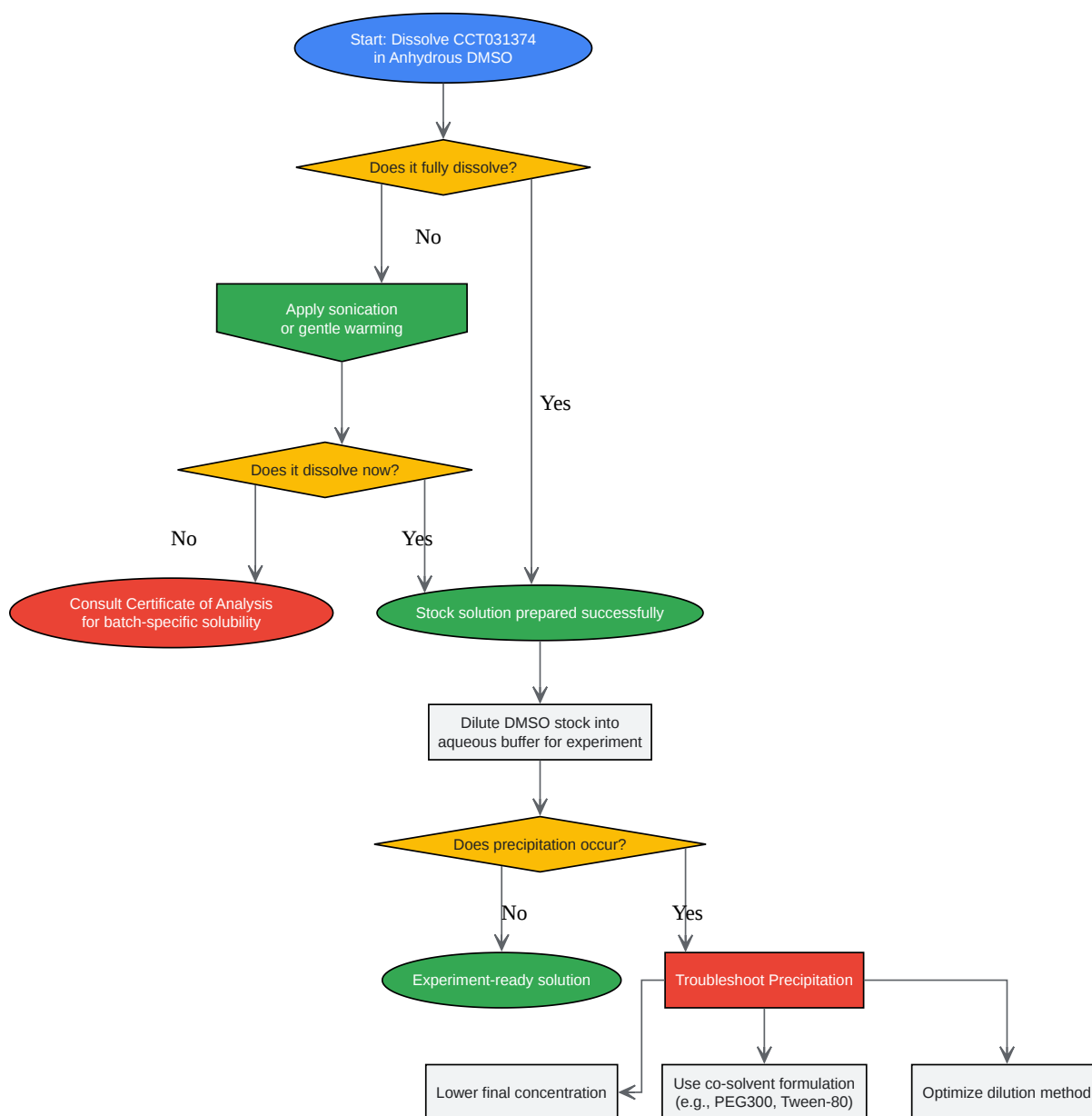
- **Prepare a DMSO Stock:** Prepare a concentrated stock solution of **CCT031374 hydrobromide** in DMSO (e.g., 12.5 mg/mL).
- **Add PEG300:** In a sterile tube, add 400 µL of PEG300 for every 1 mL of final formulation.
- **Add DMSO Stock:** Add 100 µL of the 12.5 mg/mL DMSO stock to the PEG300 and mix thoroughly.
- **Add Tween-80:** Add 50 µL of Tween-80 and mix until the solution is clear.
- **Add Saline:** Add 450 µL of sterile saline to bring the final volume to 1 mL. Mix thoroughly.
- **Use Immediately:** It is recommended to prepare this formulation fresh for each experiment.

Visualizations



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Caption: Mechanism of Wnt/β-catenin pathway inhibition by CCT031374.



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Caption: Troubleshooting workflow for **CCT031374 hydrobromide** solubility issues.

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